

Clinical Trial Evidence for Zonisamide in Parkinson's Disease

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zonisamide

CAS No.: 68291-97-4

Cat. No.: S566431

Get Quote

Study Focus & Design	Dosages	Key Efficacy Findings on Motor Symptoms	Tremor-Specific Findings
----------------------	---------	---	--------------------------

| **Advanced PD with Motor Fluctuations** Randomized, double-blind, placebo-controlled crossover study (2024) [1] [2] | 25 mg/day 50 mg/day | • **25 mg:** Significant improvement in total MDS-UPDRS III (primary endpoint), bradykinesia, and functional impact of fluctuations vs. placebo [1]. • **50 mg:** No significant improvement in primary motor endpoint vs. placebo [1]. | Significant improvement in tremor vs. placebo (25 mg group) [1]. | | **Tremor-Dominant PD** Randomized, placebo-controlled, double-blind study (2022) [3] [4] | 25 mg/day | • **Primary outcome:** No significant difference in % change of UPDRS tremor score vs. placebo [3] [4]. • A positive trend favoring **zonisamide** was observed [3] [4]. • Best-case analysis (accounting for dropouts) showed significant improvement [3] [4]. | No significant difference in primary tremor analysis; positive trend and significant improvement in best-case analysis [3] [4]. | | **Post-hoc Analysis on Wearing-Off** Post-hoc analysis of Japanese Phase 2/3 trials [5] | 25 mg/day 50 mg/day | • **50 mg:** Significantly reduced daily "OFF" time (hours) and improved disability from dyskinesia without increasing dyskinesia duration [5]. | Information not specified in the abstract. |

Detailed Experimental Protocols from Key Trials

To evaluate the efficacy of **zonisamide**, researchers employ rigorous clinical trial designs. Here are the methodologies from two pivotal studies:

- **Trial for Advanced PD (2024) [1] [2]**

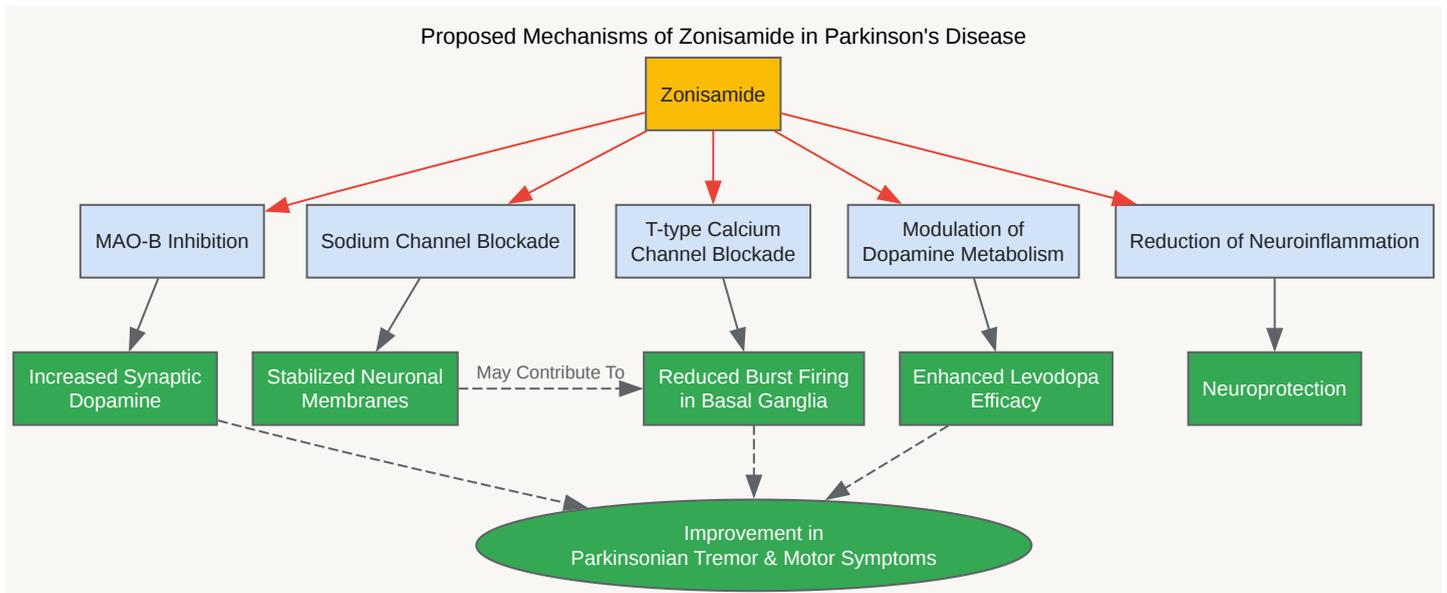
- **Design:** Randomized, double-blind, placebo-controlled, crossover study.
- **Participants:** Egyptian patients with advanced PD (Hoehn & Yahr stage ≥ 2) experiencing at least 2 hours of "OFF" time daily.
- **Intervention:** Patients were randomized to receive **Zonisamide** (25 mg or 50 mg) or placebo for 3 months.
- **Primary Outcome:** Change from baseline to 3 months in the **MDS-UPDRS Part III** score in the "ON" state, which is a comprehensive clinician-rated scale of motor function.
- **Assessment:** Patients were evaluated at baseline and after 1 and 3 months using the MDS-UPDRS and other scales. A blinded rater conducted all assessments.

- **Trial for Tremor-Dominant PD (2022) [3] [4]**

- **Design:** Randomized, placebo-controlled, double-blind study.
- **Participants:** PD patients classified as having tremor-dominant PD.
- **Intervention:** Patients received either standard treatment plus **zonisamide** 25 mg or standard treatment plus a placebo for 12 weeks.
- **Primary Outcome:** The **percentage change from baseline in the UPDRS tremor score** at 12 weeks.
- **Secondary Outcomes:** Included changes in total UPDRS score, bradykinesia and rigidity subscores, scores on the Tremor Research Group Essential Tremor Rating Scale (TETRAS), and parameters from **accelerometric tremor analysis**.
- **Analysis:** Data were analyzed on both Intention-to-Treat (ITT) and Per-Protocol principles.

Proposed Mechanisms of Action for Tremor Reduction

Zonisamide's mechanism in Parkinson's disease is multifaceted and distinct from its higher-dose antiepileptic effects. The following diagram illustrates the key pathways involved in its antiparkinsonian and potential tremor-reducing actions.



[Click to download full resolution via product page](#)

The pathways leading to "Improvement in Parkinsonian Tremor & Motor Symptoms" are supported by the following experimental findings:

- **Dopaminergic Mechanisms:** **Zonisamide** reversibly inhibits **monoamine oxidase-B (MAO-B)**, an enzyme that breaks down dopamine, leading to increased synaptic dopamine levels [6]. It also modulates levodopa-dopamine metabolism in the striatum, potentially enhancing the efficacy of levodopa therapy [6].
- **Non-Dopaminergic Mechanisms:** A key proposed mechanism for tremor reduction involves the **blocking of T-type calcium channels** [6]. In Parkinson's disease, neurons in the basal ganglia can exhibit a burst-firing pattern, which is thought to contribute to tremor. By blocking these channels, **zonisamide** may stabilize this abnormal electrical activity [6]. Additionally, it blocks voltage-gated sodium channels, leading to broader neuronal membrane stabilization [7] [6].
- **Neuroprotective & Anti-inflammatory Effects:** Preclinical studies indicate that **zonisamide** can **reduce microglial activation and subsequent neuroinflammation**, a key contributor to neurodegeneration in PD. This effect may be mediated through the down-regulation of specific sodium channels (Nav 1.6) in microglia [8].

Interpretation Guide for Researchers

- **Dosage is Critical:** The efficacy of **zonisamide** in PD is **dose-dependent**, with 25 mg/day often showing the most consistent benefit for motor symptoms, including tremor, in advanced PD trials [1] [2]. Higher doses used for epilepsy are not typically required.
- **Population Matters:** The most robust evidence for tremor improvement comes from studies on **advanced PD patients with wearing-off phenomena** [1] [5] [2]. Evidence specifically for tremor-dominant PD is promising but less conclusive, suggesting a need for larger confirmatory studies [3] [4].
- **Safety Profile:** Across these trials, **zonisamide** used as an add-on therapy was generally well-tolerated. The most commonly reported side effect was sedation, with no exacerbation of dyskinesia, which is a significant advantage in managing advanced PD [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Role of zonisamide in advanced Parkinson's disease [pmc.ncbi.nlm.nih.gov]
2. Role of zonisamide in advanced Parkinson's disease [link.springer.com]
3. Zonisamide add-on in tremor-dominant Parkinson's disease [sciencedirect.com]
4. Zonisamide add-on in tremor-dominant Parkinson's disease [pubmed.ncbi.nlm.nih.gov]
5. Zonisamide improves wearing off in Parkinson's disease ... [sciencedirect.com]
6. Zonisamide for the Treatment of Parkinson Disease [pmc.ncbi.nlm.nih.gov]
7. : Uses, Interactions, Mechanism of Action | DrugBank Online Zonisamide [go.drugbank.com]
8. The anti-parkinsonian drug reduces neuroinflammation... zonisamide [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Clinical Trial Evidence for Zonisamide in Parkinson's Disease]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b566431#zonisamide-tremor-reduction-efficacy-parkinson-s-trials>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com